

Synthesis and Characterization of Nona-1,3-dien-5-yne: A Technical Guide

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Compound of Interest

Compound Name: Nona-1,3-dien-5-yne

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Abstract

Nona-1,3-dien-5-yne is a conjugated enediyne, a class of organic molecules that have garnered significant interest due to their unique electronic properties and potent biological activities. This technical guide provides a comprehensive overview of a plausible synthetic route to **Nona-1,3-dien-5-yne** and details its characterization through modern spectroscopic techniques. The methodologies presented herein are based on established synthetic transformations and spectroscopic principles, offering a foundational resource for researchers engaged in the synthesis of novel enediynes and the exploration of their potential applications in medicinal chemistry and materials science.

Introduction

Enediynes are characterized by a structural motif consisting of a double bond situated between two triple bonds. This arrangement confers unique reactivity, most notably the ability to undergo Bergman cyclization to form a highly reactive 1,4-benzenoid diradical.^{[1][2]} This reactivity is the basis for the potent antitumor and antibiotic properties of many naturally occurring enediynes.^{[1][3]} The linear conjugated system in **Nona-1,3-dien-5-yne** also makes it an interesting target for studies in molecular electronics and polymer chemistry.

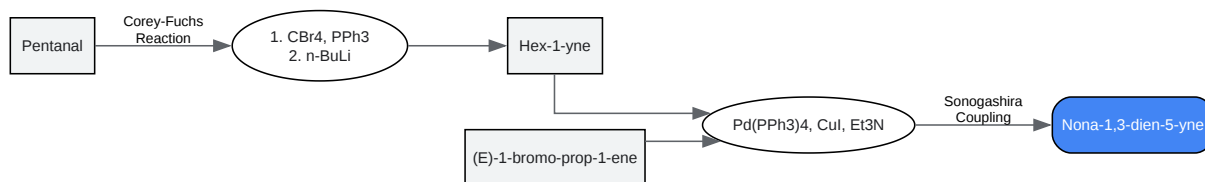
This guide outlines a two-step synthetic strategy for **Nona-1,3-dien-5-yne**, commencing with the formation of a terminal alkyne via a Corey-Fuchs reaction, followed by a Sonogashira

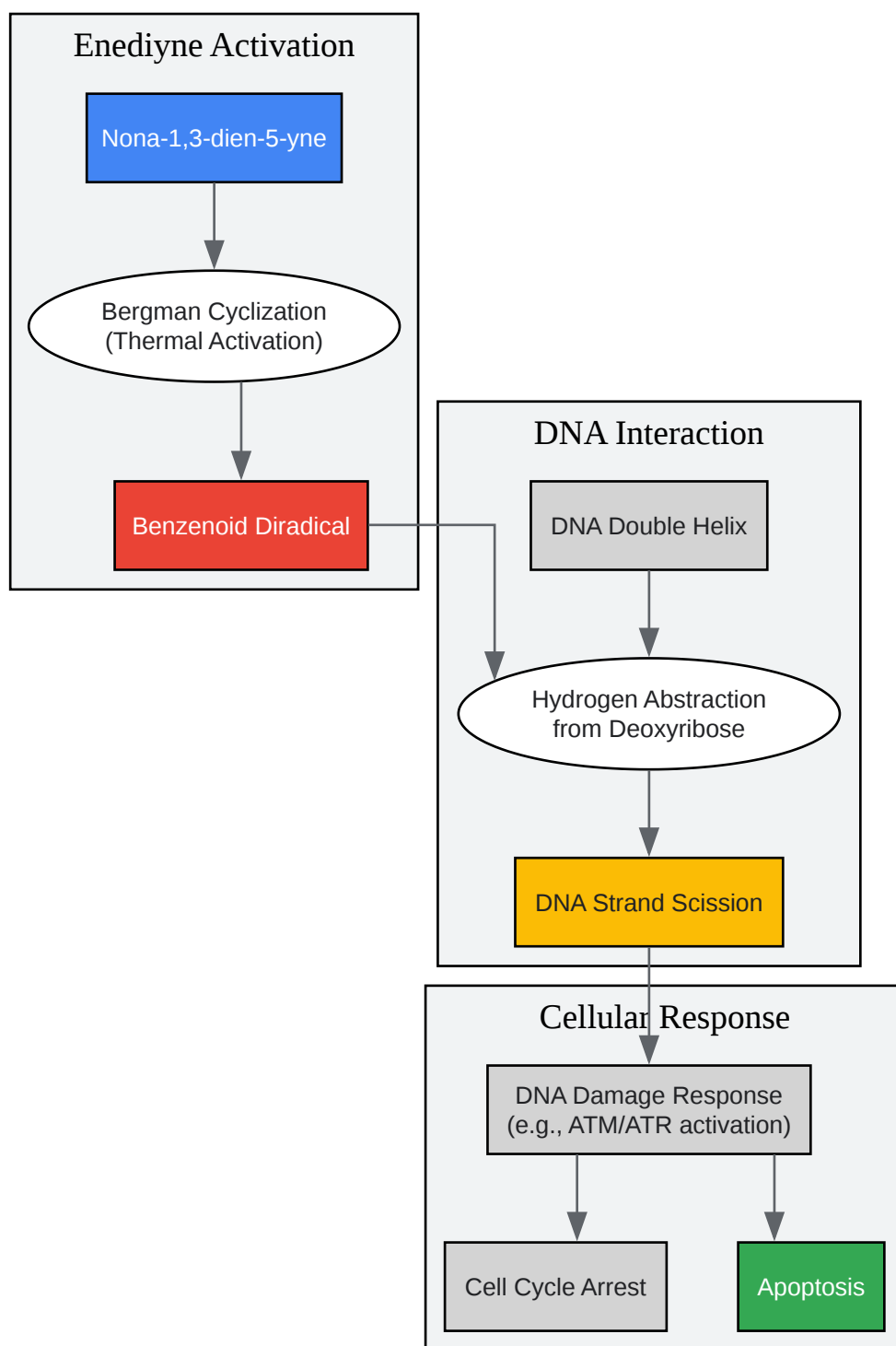
cross-coupling to construct the final enediyne framework. Furthermore, detailed protocols for the characterization of the target molecule using Nuclear Magnetic Resonance (NMR) spectroscopy, mass spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy are provided, along with expected data presented in tabular format for clarity and ease of comparison.

Synthesis of Nona-1,3-dien-5-yne

A plausible and efficient synthetic route to **Nona-1,3-dien-5-yne** involves a two-step sequence starting from commercially available pentanal. The first step is a Corey-Fuchs reaction to generate the terminal alkyne, hex-1-yne. The second step is a palladium-catalyzed Sonogashira coupling of hex-1-yne with a suitable vinyl halide, such as (E)-1-bromo-prop-1-ene, to yield the target molecule.

Synthesis Workflow





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